

Reproducibility of (R)-ZINC-3573 Effects: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: (R)-ZINC-3573

Cat. No.: B7650643

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(R)-ZINC-3573 has emerged as a valuable chemical probe for studying the Mas-related G protein-coupled receptor X2 (MRGPRX2), a receptor implicated in pain, itch, and pseudo-allergic reactions.[1] This guide provides a comprehensive comparison of the reported effects of **(R)-ZINC-3573** across various studies, focusing on the reproducibility of its activity. The information is intended for researchers, scientists, and drug development professionals working with this compound.

Quantitative Data Summary

The potency of **(R)-ZINC-3573** has been quantified in several key assays, primarily focusing on its ability to induce intracellular calcium mobilization and mast cell degranulation. The following tables summarize the available quantitative data from different sources.

Table 1: Potency of **(R)-ZINC-3573** in Calcium Mobilization and Receptor Activation Assays

| Laboratory/Source | Cell Line | Assay | EC50 | Reference |
|--------------------------|---------------|---------------|--------------|-----------|
| Lansu et al., 2017 (UNC) | HEK-T | FLIPR Assay | ~1 μ M | [1] |
| EuBOPEN | Not Specified | PRESTO-Tango | 740 nM | [1] |
| MedchemExpress | Not Specified | Not Specified | 740 nM | [2] |
| Tocris Bioscience | Not Specified | Not Specified | 0.74 μ M | |
| R&D Systems | Not Specified | Not Specified | 0.74 μ M | [3] |

Table 2: Activity of (R)-ZINC-3573 in Mast Cell Degranulation Assays

| Laboratory/Source | Cell Line | Assay | Observation | Reference |
|--------------------------|-----------|---------------------------------|---|-----------|
| Lansu et al., 2017 (UNC) | LAD2 | β -hexosaminidase release | Promoted degranulation | [4] |
| Cao et al., 2021 | LAD2 | Degranulation Assay | (R)-ZINC-3573-stimulated degranulation was inhibited by antagonist C9 | [5] |

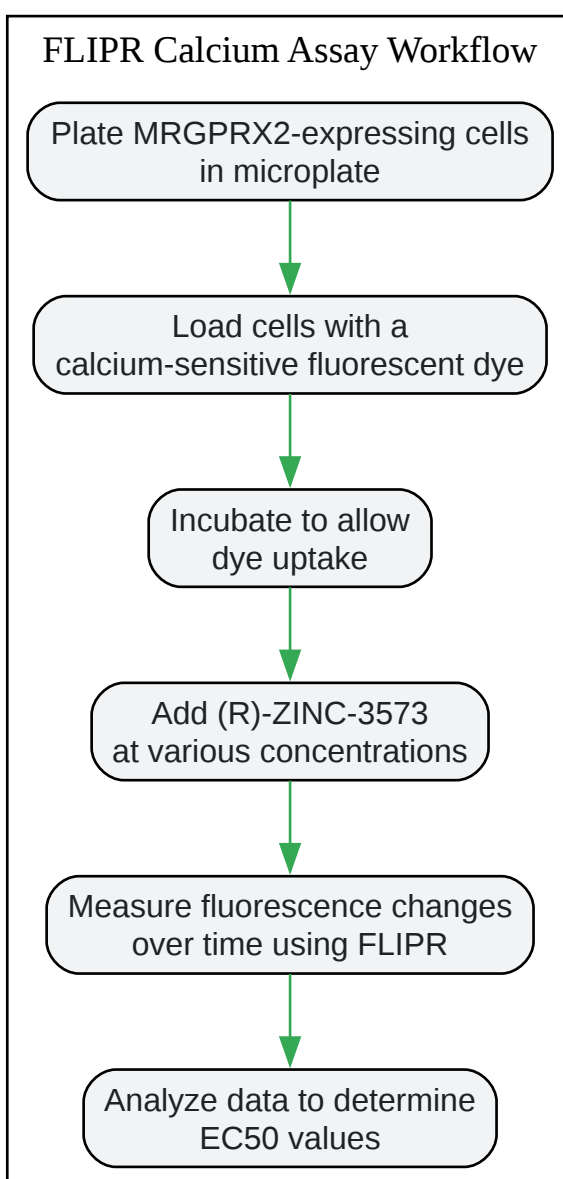
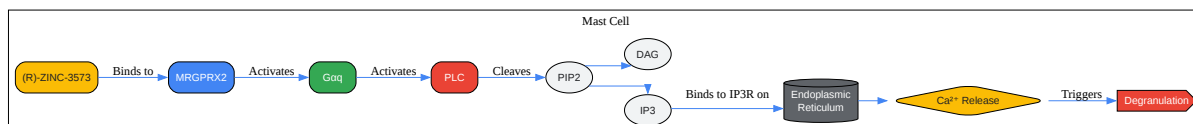
Table 3: Activity of the Inactive Enantiomer, (S)-ZINC-3573

| Laboratory/Source | Cell Line | Assay | EC50 | Reference |
|-------------------|---------------|----------------------|---------------|-----------|
| EuBOPEN | Not Specified | PRESTO-Tango & FLIPR | > 100 μ M | [1] |

The data presented in these tables show a high degree of consistency in the reported potency of **(R)-ZINC-3573**, with EC50 values for MRGPRX2 activation typically falling in the high nanomolar to low micromolar range. The inactive enantiomer, (S)-ZINC-3573, consistently demonstrates significantly lower potency, confirming the stereospecificity of the interaction with MRGPRX2.

Signaling Pathway and Experimental Workflows

(R)-ZINC-3573 selectively activates MRGPRX2, a Gαq-coupled G protein-coupled receptor (GPCR).[4] This activation initiates a downstream signaling cascade that leads to the release of intracellular calcium and subsequent mast cell degranulation.



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References

- 1. eubopen.org [eubopen.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. rndsystems.com [rndsystems.com]
- 4. In silico design of novel probes for the atypical opioid receptor MRGPRX2 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. STRUCTURE, FUNCTION AND PHARMACOLOGY OF HUMAN ITCH GPCRs - PMC [pmc.ncbi.nlm.nih.gov]
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